

Peer-reviewed literature on the applications of Bis(4-tert-butylphenyl) disulfide

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Compound of Interest

Compound Name: *Bis(4-tert-butylphenyl) disulfide*

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A Comparative Guide to the Applications of Bis(4-tert-butylphenyl) Disulfide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Bis(4-tert-butylphenyl) disulfide** and its alternatives in its primary industrial application as a vulcanizing agent for rubber. Additionally, it explores its potential as an antioxidant, drawing comparisons with related phenolic disulfide compounds. The information presented is based on peer-reviewed literature and patents, with a focus on quantitative data and detailed experimental methodologies.

Application as a Vulcanizing Agent

Bis(4-tert-butylphenyl) disulfide, and its closely related polymer form, poly-tert-butylphenol disulfide, serve as effective vulcanizing agents, also known as sulfur donors, for natural and synthetic rubbers.[1][2] This compound is particularly well-suited for the vulcanization of chlorinated butyl rubber.[1][3] A key advantage of using alkylphenol disulfides like **Bis(4-tert-butylphenyl) disulfide** is that they are nitrosamine-free, offering a safer alternative to traditional sulfur donors such as DTDM (4,4'-dithiodimorpholine) and thiurams.[2][4]

The vulcanization process with **Bis(4-tert-butylphenyl) disulfide** promotes the formation of mono-sulfidic and di-sulfidic crosslinks within the polymer matrix.[4] This specific type of crosslinking results in vulcanizates with superior heat and aging resistance.[2][4] Furthermore,

the presence of the alkylphenol group can enhance the adhesion between rubber layers and between rubber and metals.[\[1\]](#)

Comparative Performance Data

The following table summarizes the performance of p-tert-butylphenol disulfide in comparison to the common vulcanizing agent DTDM in a chlorinated butyl rubber formulation.

Property	p-tert-butylphenol disulfide	DTDM
Mooney Scorch (125°C)		
t5 (min)	16.5	16.8
t35 (min)	21.0	21.2
Physical & Mechanical Properties		
Tensile Strength (MPa)	11.5	11.2
Elongation at Break (%)	680	650
Modulus at 300% (MPa)	5.5	5.8
Hardness (Shore A)	58	58
Aging Properties (150°C x 72h)		
Tensile Strength Retention (%)	85	75
Elongation at Break Retention (%)	80	70
Data sourced from a comparative experiment in a Chinese patent. [5]		

Experimental Protocols

1. Vulcanization and Curing Characteristics:

- Apparatus: Moving Die Rheometer (MDR).
- Procedure: The rubber compound containing the vulcanizing agent and other additives is placed in the sealed, heated cavity of the MDR. The die oscillates at a specified frequency and amplitude, and the torque required to oscillate the die is measured as a function of time at a constant temperature (e.g., 180°C).
- Parameters Measured:
 - Minimum Torque (ML): Indicates the viscosity of the unvulcanized rubber.
 - Maximum Torque (MH): Relates to the stiffness or modulus of the fully vulcanized rubber.
 - Scorch Time (ts1 or ts2): The time it takes for the torque to rise by one or two units above ML, indicating the onset of vulcanization and processing safety.
 - Cure Time (t90): The time required to reach 90% of the maximum torque, representing the optimal cure time.[\[6\]](#)

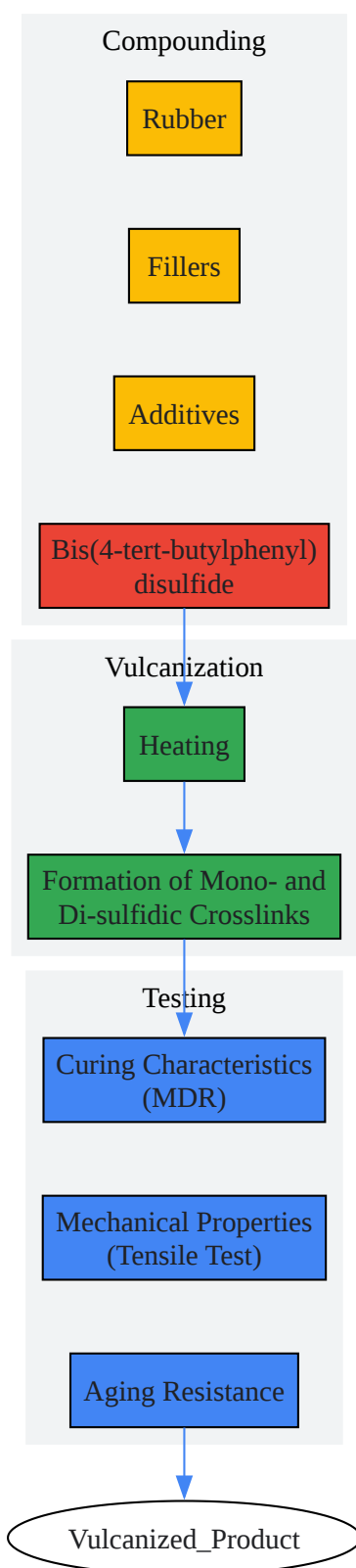
2. Physical and Mechanical Properties Testing:

- Apparatus: Universal Testing Machine.
- Procedure: Dumbbell-shaped specimens are cut from the vulcanized rubber sheets. The specimens are then subjected to tensile stress at a constant rate of elongation until they break.
- Parameters Measured:
 - Tensile Strength: The maximum stress applied to the specimen at the point of rupture.
 - Elongation at Break: The percentage increase in length of the specimen at the point of rupture.
 - Modulus: The stress at a specific elongation (e.g., 100%, 300%).

3. Aging Resistance Testing:

- Apparatus: Aging oven.
- Procedure: The vulcanized rubber specimens are placed in an aging oven at a specified high temperature (e.g., 150°C) for a defined period (e.g., 72 hours). After aging, the physical and mechanical properties are re-tested.
- Parameter Calculated:
 - Retention Rate (%): $(\text{Value after aging} / \text{Value before aging}) \times 100$.

Vulcanization Process Workflow



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Caption: Workflow of the rubber vulcanization process and subsequent testing.

Potential Application as an Antioxidant

Phenolic compounds are well-known for their antioxidant properties, acting as free radical scavengers.[7] The structure of **Bis(4-tert-butylphenyl) disulfide**, containing phenolic groups, suggests its potential as an antioxidant. While direct comparative studies on this specific compound are limited in the available literature, research on structurally similar phenolic sulfides and disulfides provides valuable insights.

For instance, a study on bis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propyl)sulfide, also known as thiophane, demonstrated that it protects *Salmonella typhimurium* cells from oxidative damage more effectively than the well-known antioxidant Trolox.[8] Another study on bis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propyl)phosphite showed high antioxidant activity in model reactions.[9] The antioxidant mechanism of phenolic compounds typically involves the donation of a hydrogen atom from the hydroxyl group to a free radical, thereby neutralizing it.[10]

Antioxidant Activity of Related Phenolic Compounds

The following table summarizes the antioxidant activity of a related compound, 2,4-di-tert-butylphenol, in various standard assays.

Antioxidant Assay	IC50 Value (µg/mL)
DPPH Radical Scavenging	60
ABTS Radical Scavenging	17
Metal Chelating Activity	20
Data for 2,4-di-tert-butylphenol isolated from endophytic <i>Streptomyces</i> KCA-1.	

Experimental Protocols for Antioxidant Assays

1. DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:

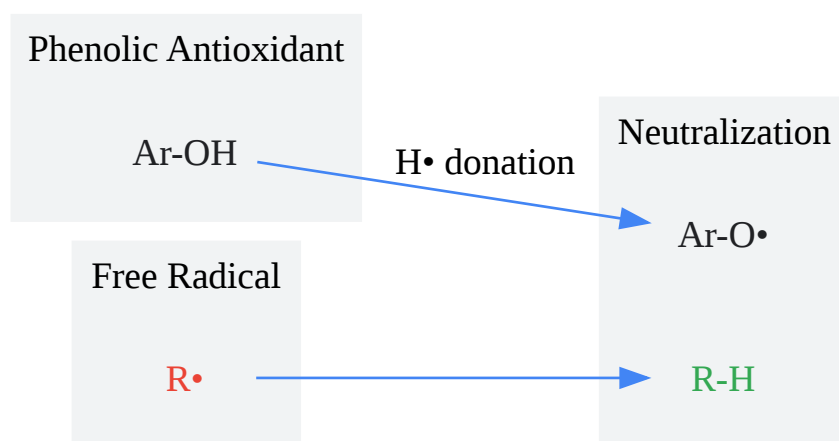
- Principle: This assay is based on the ability of an antioxidant to donate an electron or hydrogen atom to the stable DPPH radical, causing a color change from violet to yellow, which is measured spectrophotometrically.[10][11]

- Procedure: A solution of the test compound is mixed with a DPPH solution. The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes). The absorbance is then measured at a specific wavelength (around 517 nm).[12]
- Calculation: The percentage of radical scavenging activity is calculated, and the IC50 value (the concentration of the antioxidant required to scavenge 50% of the DPPH radicals) is determined.

2. ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Scavenging Assay:

- Principle: The ABTS radical cation is generated by the reaction of ABTS with an oxidizing agent like potassium persulfate. In the presence of an antioxidant, the blue/green ABTS radical cation is reduced back to its colorless neutral form. The decrease in absorbance is measured.[10][13]
- Procedure: The ABTS radical cation solution is prepared and diluted to a specific absorbance at a certain wavelength (e.g., 734 nm). The test compound is then added, and the absorbance is measured after a set incubation time.[12]
- Calculation: The results are often expressed as Trolox Equivalent Antioxidant Capacity (TEAC), which compares the antioxidant capacity of the test compound to that of Trolox, a water-soluble vitamin E analog.[14]

Antioxidant Mechanism of Phenolic Compounds



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